

Application Notes and Protocols for Methomyl Residue Analysis in Agricultural Crops

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Compound of Interest

Compound Name: Methomyl

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This document provides a detailed protocol for the analysis of **methomyl** residues in agricultural crops. The methodology is based on the widely used QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction technique followed by analysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a powerful and sensitive analytical method.^{[1][2][3][4][5][6][7][8]}

Introduction

Methomyl is a broad-spectrum carbamate insecticide used to control a wide range of pests on various agricultural crops.^{[9][10]} Due to its high toxicity, monitoring its residues in food commodities is crucial to ensure consumer safety and compliance with regulatory limits.^{[1][10][11]} The QuEChERS method offers a simple, fast, and effective approach for the extraction and cleanup of pesticide residues from complex matrices like fruits and vegetables.^{[1][2][3][4][12]}

Experimental Protocols

Principle

This protocol outlines the extraction of **methomyl** residues from agricultural crop samples using the QuEChERS method, which involves an acetonitrile extraction and a subsequent cleanup step using dispersive solid-phase extraction (d-SPE). The final determination and quantification are performed by LC-MS/MS, which provides high selectivity and sensitivity.^{[5][7][8]}

Reagents and Materials

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (>95%)
- Ultrapure water
- Anhydrous magnesium sulfate (MgSO_4)
- Sodium chloride (NaCl)
- Trisodium citrate dihydrate
- Disodium hydrogen citrate sesquihydrate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB) (for pigmented samples)
- **Methomyl** analytical standard
- 50 mL centrifuge tubes
- 15 mL centrifuge tubes for d-SPE
- Centrifuge
- Vortex mixer
- Syringe filters (0.22 μm)
- HPLC vials

Sample Preparation (Homogenization)

- Take a representative sample of the agricultural crop.
- Chop or slice the sample into smaller pieces.
- Homogenize the sample using a high-speed blender or food processor until a uniform paste is obtained.
- Store the homogenized sample in a sealed container at -20°C until analysis to prevent degradation of residues.[\[12\]](#)

QuEChERS Extraction

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.[\[1\]\[2\]](#)
- Add 10-15 mL of acetonitrile (containing 1% acetic acid or 0.1% formic acid) to the tube.[\[1\]\[2\]](#)
- Add the QuEChERS extraction salts. A common formulation (EN 15662) consists of 4 g MgSO_4 , 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate.[\[3\]](#)
- Immediately cap the tube and shake it vigorously for 1 minute to ensure proper mixing and prevent the formation of salt agglomerates.[\[1\]\[12\]](#)
- Centrifuge the tube at ≥ 3000 g for 5-10 minutes.[\[1\]\[3\]](#)

Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Transfer an aliquot (e.g., 1 mL or 8 mL) of the upper acetonitrile layer into a 15 mL d-SPE tube.[\[1\]\[3\]](#)
- The d-SPE tube should contain anhydrous MgSO_4 (to remove excess water) and PSA sorbent (to remove organic acids, fatty acids, and sugars). For pigmented crops like spinach or bell peppers, GCB may be included to remove pigments. A typical composition is 150 mg MgSO_4 and 25-50 mg PSA per mL of extract.[\[2\]\[3\]](#)
- Vortex the d-SPE tube for 30-60 seconds.[\[3\]](#)
- Centrifuge the tube at ≥ 3000 g for 5 minutes.[\[1\]\[3\]](#)

- The resulting supernatant is the final extract.

Final Extract Preparation and Analysis

- Take an aliquot of the cleaned extract and filter it through a 0.22 μm syringe filter into an HPLC vial.
- The extract may be diluted with a suitable solvent (e.g., mobile phase) if necessary.^[3]
- Analyze the sample by LC-MS/MS.

LC-MS/MS Instrumental Conditions (Example)

- LC System: High-Performance Liquid Chromatography system
- Column: A C18 column (e.g., 2.1 mm x 100 mm, 1.8 μm) is commonly used.
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and methanol or acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.2-0.4 mL/min
- Injection Volume: 5-10 μL
- MS/MS System: Triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- MRM Transitions: Specific precursor and product ion transitions for **methomyl** should be monitored for quantification and confirmation.

Data Presentation

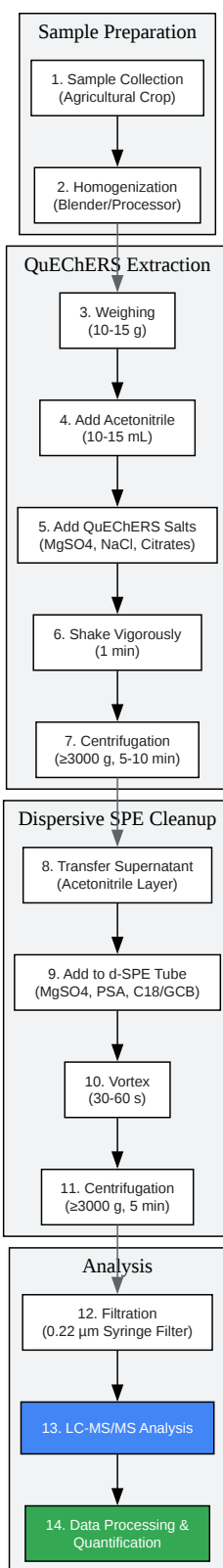
The performance of the analytical method is crucial for obtaining reliable results. The following table summarizes quantitative data for **methomyl** residue analysis from various studies.

Crop Matrix	Analytical Method	Fortification Level (mg/kg)	Recovery (%)	RSD (%)	LOD (mg/kg)	LOQ (mg/kg)	Reference
Tomato	LC-MS/MS	0.05 - 0.5	87.8 - 101.3	2.5 - 7.5	0.01	0.03	[7]
Tomato	LC-MS/MS	Not Specified	91	Not Specified	Not Specified	Not Specified	[1]
Soil	LC-MS/MS	0.05 - 0.5	81 - 94.2	3.68 - 8.50	Not Specified	Not Specified	[7]
Water	LC-MS/MS	0.05 - 0.5	82.61 - 103.27	4.50 - 9.17	Not Specified	Not Specified	[7]
Mint	UPLC-MS	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	[13]
Spinach	UHPLC-UV	Not Specified	99.05	Not Specified	Not Specified	Not Specified	[14]
Wheat (grain, seedling, straw), Soil	Not Specified	Not Specified	82 - 107	<10	Not Specified	0.05 - 0.1	[14]

RSD: Relative Standard Deviation; LOD: Limit of Detection; LOQ: Limit of Quantification

Mandatory Visualization

The following diagram illustrates the experimental workflow for **methomyl** residue analysis in agricultural crops.



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Workflow for **Methomyl** Residue Analysis.

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